

Proper Disposal of Trimethylphenylammonium Iodide: A Step-by-Step Guide

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Compound of Interest

Compound Name: *Trimethylphenylammonium iodide*

Cat. No.: B029342

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of chemical reagents is paramount. This guide provides essential safety and logistical information for the proper disposal of **Trimethylphenylammonium Iodide** (CAS No. 98-04-4). Adherence to these procedures is critical to maintaining a safe laboratory environment and complying with regulatory standards.

1. Immediate Safety Precautions and Hazard Identification

Trimethylphenylammonium iodide is a hazardous substance that requires careful handling. It is classified as an irritant to the skin, eyes, and respiratory tract, and can cause serious eye damage.^{[1][2][3]} It is also toxic if swallowed or in contact with skin.^[4] The compound is hygroscopic, meaning it absorbs moisture from the air.^[1]

Before beginning any disposal procedure, it is crucial to wear appropriate Personal Protective Equipment (PPE).

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield.^[4]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Body Protection: A lab coat or other protective clothing to prevent skin contact.

- Respiratory Protection: If ventilation is inadequate or dust is generated, use a NIOSH-approved respirator.

2. Spill and Waste Collection Procedure

In the event of a spill or when collecting waste for disposal, follow these steps:

- Ensure Adequate Ventilation: Work in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.[1][5]
- Contain the Spill: If a spill occurs, prevent the powder from spreading.
- Collect the Material: Carefully sweep up the solid material.[1][2] Avoid actions that generate dust.[1] Use non-sparking tools if there is a risk of ignition.[5]
- Transfer to a Suitable Container: Place the collected waste into a clearly labeled, sealable container for chemical waste.[1][2][5] Ensure the container is dry and tightly closed.[4][5]
- Decontaminate the Area: Clean the spill area thoroughly with soap and water.
- Dispose of Contaminated Materials: Any materials used for cleanup, such as wipes or contaminated PPE, should also be placed in the hazardous waste container.

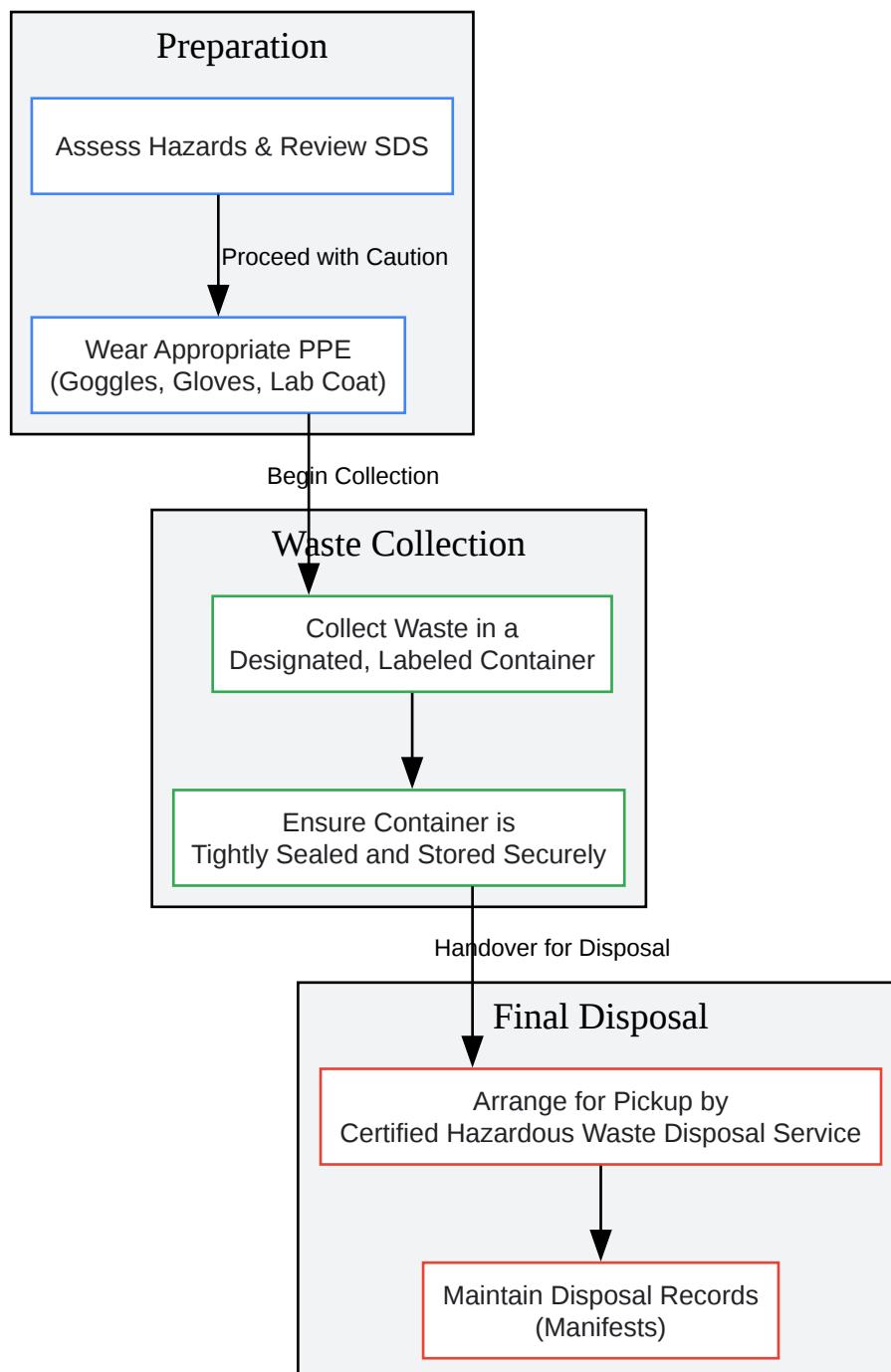
3. Chemical Properties and Hazard Data

The following table summarizes key data for **Trimethylphenylammonium Iodide**.

Property	Value	Reference
CAS Number	98-04-4	[1] [2]
Molecular Formula	C9H14IN	[3] [4]
Molecular Weight	263.12 g/mol	[3] [4]
Appearance	White to light yellow powder or crystal	[1] [4]
Hazards	Skin Irritant, Serious Eye Damage, Respiratory Irritant, Toxic	[2] [3] [4]
Incompatible Materials	Strong oxidizing agents	[2]

4. Disposal Workflow

The proper disposal of **Trimethylphenylammonium Iodide** must be carried out in accordance with institutional guidelines and local, state, and federal regulations. The general workflow is as follows:



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Caption: Workflow for the safe disposal of **Trimethylphenylammonium Iodide**.

5. Final Disposal Protocol

The ultimate disposal of **Trimethylphenylammonium Iodide** must be handled by a licensed and approved waste disposal company.[\[2\]](#)[\[4\]](#) Do not attempt to dispose of this chemical down the drain or in regular trash.[\[5\]](#)

- **Labeling:** Ensure the waste container is accurately and clearly labeled with the chemical name and associated hazards.
- **Storage:** Store the sealed waste container in a designated, secure area for hazardous waste, away from incompatible materials, until it is collected.[\[4\]](#)
- **Documentation:** Maintain all necessary records of the waste disposal, including manifests provided by the disposal service, in accordance with your institution's policies and regulatory requirements.

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References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. fishersci.com [fishersci.com]
- 3. Trimethylphenylammonium iodide | C9H14IN | CID 94135 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 4. Trimethylphenylammonium Iodide - Starshinechemical [starshinechemical.com]
- 5. targetmol.com [targetmol.com]
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